

# Resolving solubility issues with 2-(Butylamino)ethanol

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## Compound of Interest

Compound Name: 2-(Butylamino)ethanol

Cat. No.: B091342

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## Technical Support Center: 2-(Butylamino)ethanol

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in resolving solubility issues with **2-(Butylamino)ethanol**.

## Frequently Asked Questions (FAQs)

Q1: What are the basic solubility properties of **2-(Butylamino)ethanol**?

A1: **2-(Butylamino)ethanol**, with the chemical formula  $C_6H_{15}NO$ , is a colorless to pale yellow liquid.<sup>[1]</sup> Its structure, containing both a basic amino group and a hydroxyl group, allows it to be soluble in water and various organic solvents.<sup>[1]</sup>

Q2: What is the solubility of **2-(Butylamino)ethanol** in water?

A2: **2-(Butylamino)ethanol** is highly soluble in water, with a reported solubility of 1000 g/L at 20°C.<sup>[2][3]</sup> This high solubility is attributed to the hydroxyl group (-OH) which can form hydrogen bonds with water molecules.<sup>[1]</sup>

Q3: In which organic solvents is **2-(Butylamino)ethanol** soluble?

A3: It is soluble in various organic solvents, including ethanol and acetone.<sup>[1]</sup> This versatility makes it a useful compound in a range of chemical applications.<sup>[1]</sup>

Q4: How do temperature and pH affect the solubility of **2-(Butylamino)ethanol**?

A4:

- Temperature: Like many compounds, the solubility of **2-(Butylamino)ethanol** generally increases with higher temperatures in both polar and non-polar solvents.[1]
- pH: The solubility of **2-(Butylamino)ethanol** is significantly influenced by pH.[1] At lower pH values, the amino group can become protonated, which increases its solubility in aqueous solutions.[1] A 100g/L aqueous solution has a pH of 11.9 at 20°C, indicating its alkaline nature.[2][3]

## Physical and Chemical Properties

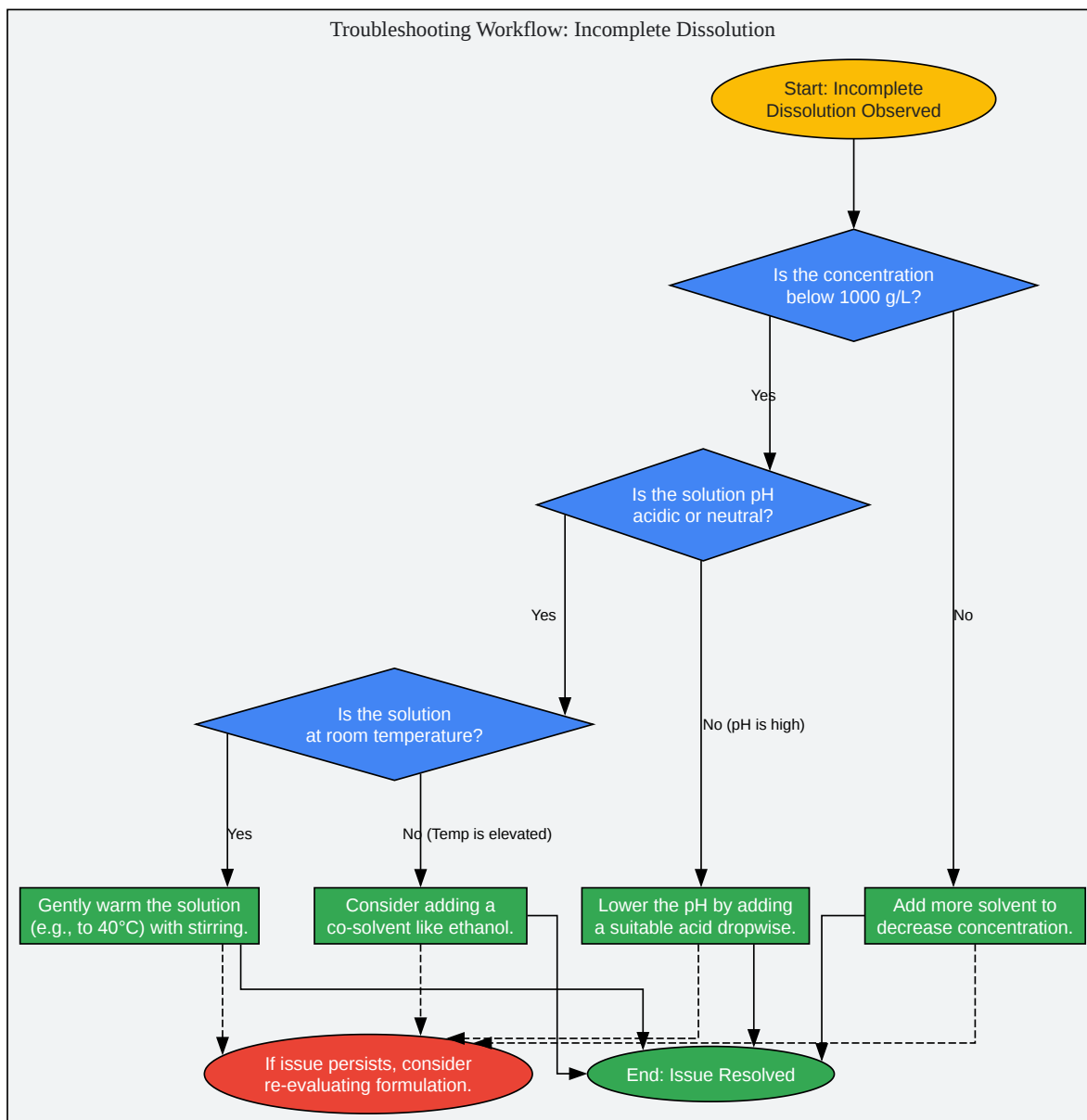
The following table summarizes key quantitative data for **2-(Butylamino)ethanol**.

Property	Value	Reference
Molecular Formula	C6H15NO	[2]
Molecular Weight	117.19 g/mol	[1][4]
Appearance	Colorless to pale yellow liquid	[1][2]
Density	0.891 g/mL at 25 °C	[5]
Boiling Point	198-200 °C	[5]
Water Solubility	1000 g/L at 20°C	[2][3]
pH	11.9 (100 g/L in H2O at 20°C)	[2][3]
pKa	14.81 ± 0.10 (Predicted)	[2]
Storage Temperature	2-8°C	[2][3]

## Troubleshooting Guides

Issue 1: The compound is not dissolving completely in an aqueous solution.

This is a common issue when preparing concentrated solutions or working near the solubility limit.



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Caption: Troubleshooting workflow for incomplete dissolution.

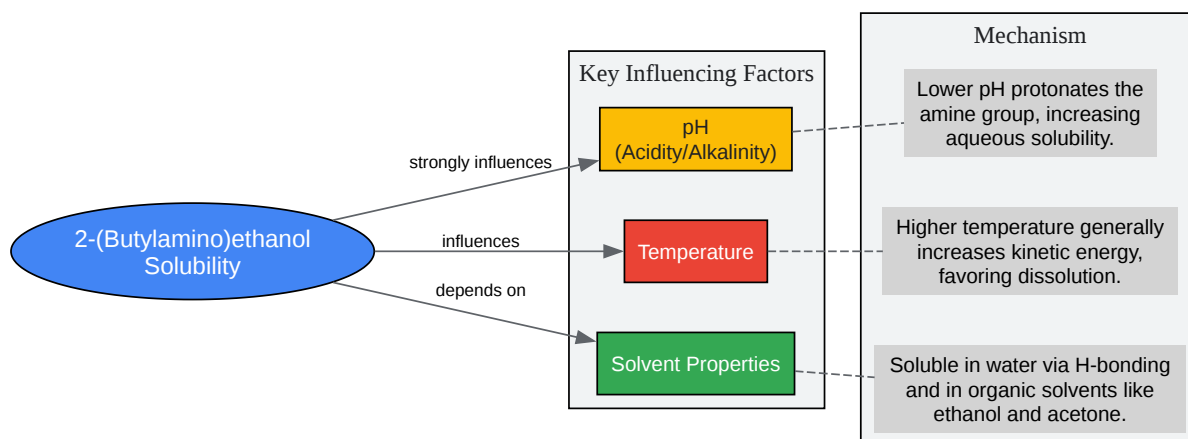
Issue 2: The compound precipitates out of solution after initial dissolution.

Precipitation can occur due to changes in temperature, pH, or solvent evaporation.

- Check Temperature: If the solution was heated to dissolve the compound, it might precipitate upon cooling. Try to maintain the elevated temperature or prepare a more dilute solution that is stable at room temperature.
- Check pH: A shift in pH can cause the compound to fall out of solution. Ensure the pH of your final formulation is in a range where **2-(Butylamino)ethanol** remains soluble. As a basic compound, its solubility in water increases at lower pH values.[1]
- Check for Contaminants: The presence of other solutes can decrease the solubility of **2-(Butylamino)ethanol** due to the common-ion effect or other interactions.[6]
- Over-drying: If the compound was isolated by precipitation and drying, it might have been over-dried, making it difficult to redissolve.[7] Avoid vacuum drying for extended periods. If over-drying is suspected, gentle heating (e.g., 60°C) with periodic vortexing may help salvage the material.

## Factors Influencing Solubility

The solubility of **2-(Butylamino)ethanol** is a balance between its molecular structure and external conditions.



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Caption: Factors affecting **2-(Butylamino)ethanol** solubility.

## Experimental Protocols

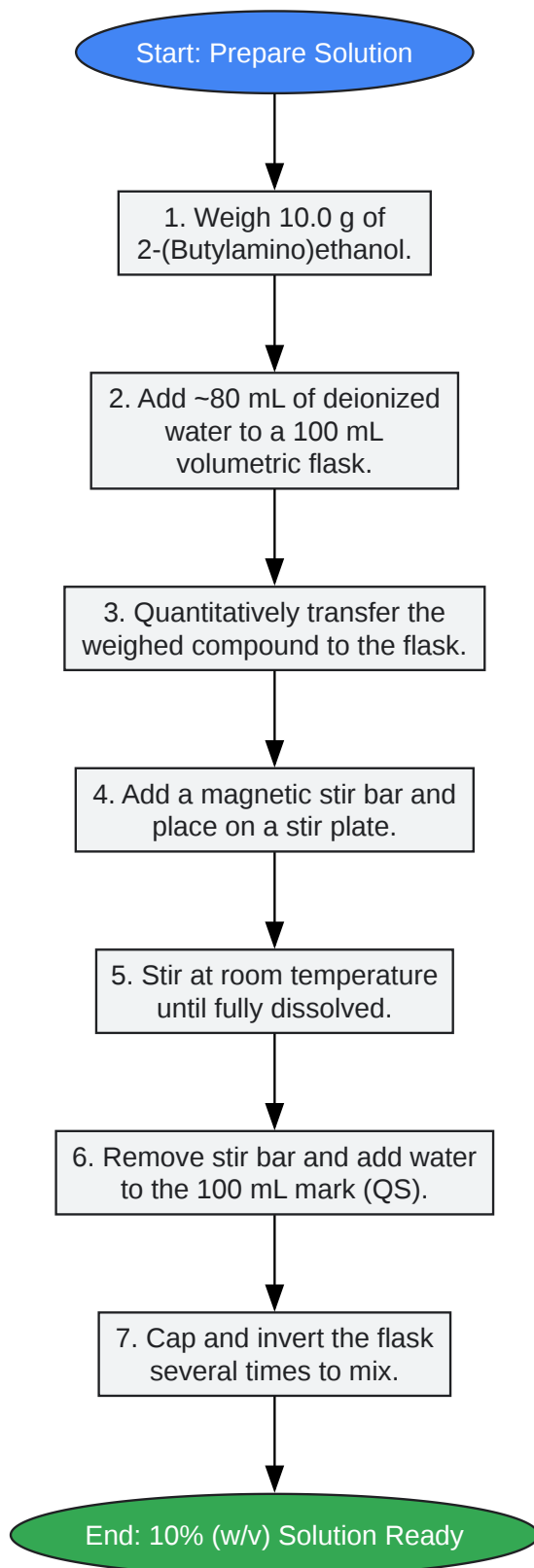
### Protocol 1: Preparation of a 10% (w/v) Aqueous Solution of **2-(Butylamino)ethanol**

This protocol details the steps to prepare a 100 mg/mL solution.

Materials:

- **2-(Butylamino)ethanol** (CAS: 111-75-1)
- Deionized or distilled water
- Volumetric flask (e.g., 100 mL)
- Magnetic stirrer and stir bar
- Analytical balance

- Appropriate Personal Protective Equipment (PPE): safety glasses, gloves, lab coat.[2]



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Caption: Experimental workflow for solution preparation.

Safety Precautions:

- Handle **2-(Butylamino)ethanol** in a well-ventilated area.[2]
- It is harmful if swallowed and causes severe skin burns and eye damage.[8]
- Wear appropriate PPE, including gloves and eye protection.[2]
- In case of contact, wash the affected area thoroughly with water.[9] Consult the Safety Data Sheet (SDS) for complete handling information.[9]

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